

# 2,6-Dichloro-4-iodophenol CAS number 34074-22-1

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## Compound of Interest

Compound Name: 2,6-Dichloro-4-iodophenol

Cat. No.: B1308735

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## A Technical Guide to 2,6-Dichloro-4-iodophenol

CAS Number: 34074-22-1

This technical guide provides an in-depth overview of **2,6-Dichloro-4-iodophenol**, a halogenated aromatic compound. The document is intended for researchers, scientists, and professionals in the fields of organic synthesis, medicinal chemistry, and drug development. It consolidates key physicochemical data, detailed experimental protocols, and safety information, presenting it in a structured and accessible format.

## Physicochemical Properties

**2,6-Dichloro-4-iodophenol** is a solid organic compound characterized by a phenol ring substituted with two chlorine atoms and one iodine atom.<sup>[1]</sup> These substitutions significantly influence its chemical reactivity and physical properties.

Property	Value	Source(s)
CAS Number	34074-22-1	<a href="#">[2]</a>
Molecular Formula	C <sub>6</sub> H <sub>3</sub> Cl <sub>2</sub> IO	<a href="#">[2]</a>
Molecular Weight	288.9 g/mol	<a href="#">[2]</a>
Physical Form	Solid (Yellow)	<a href="#">[2]</a>
Melting Point	91-92 °C	<a href="#">[2]</a>
Boiling Point	278.2 ± 40.0 °C (Predicted)	<a href="#">[2]</a>
Purity	≥98%	<a href="#">[1]</a>
Storage	Ambient Temperature	<a href="#">[1]</a>
InChI Key	AIGWECLKWOIR-UHFFFAOYSA-N	<a href="#">[1]</a>

## Synthesis and Experimental Protocols

The primary route for synthesizing **2,6-Dichloro-4-iodophenol** involves the electrophilic iodination of 2,6-Dichlorophenol.

### Experimental Protocol: Synthesis of 2,6-Dichloro-4-iodophenol

This protocol details the synthesis from 2,6-Dichlorophenol using N-Iodosuccinimide (NIS) as the iodinating agent.[\[2\]](#)

#### Materials:

- 2,6-Dichlorophenol (1.00 eq.)
- N-Iodosuccinimide (NIS) (2.00 eq.)
- Methanol (MeOH)
- Ethyl Acetate (EtOAc)

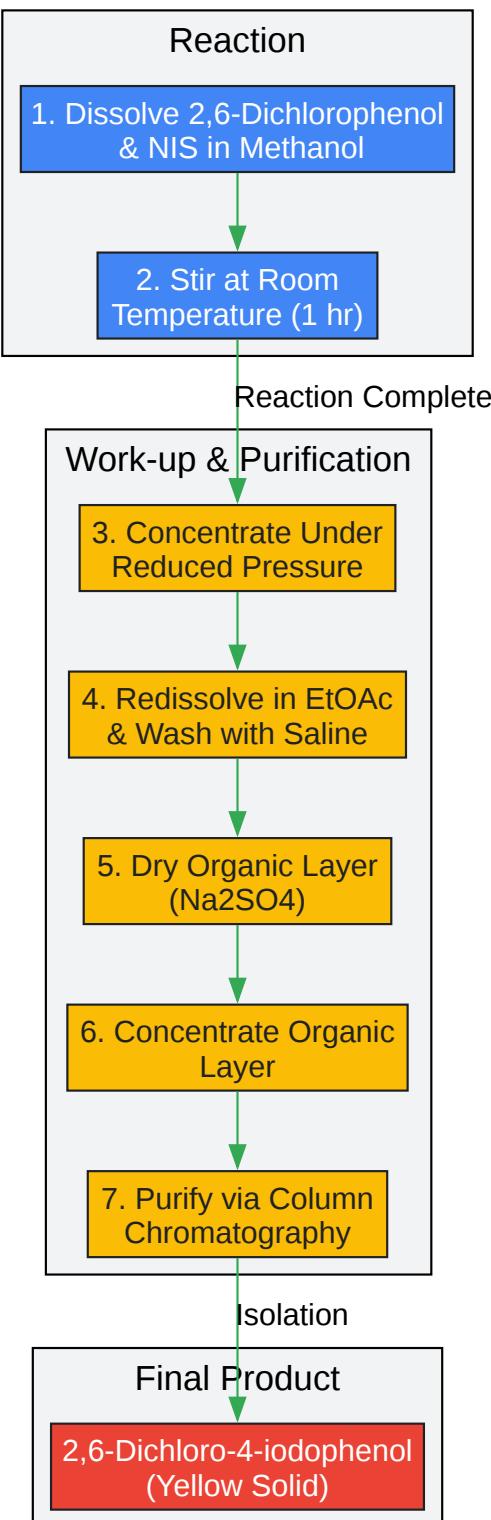
- Saturated Saline Solution
- Anhydrous Sodium Sulfate ( $\text{Na}_2\text{SO}_4$ )
- Silica Gel
- Petroleum Ether

**Procedure:**

- Reaction Setup: Dissolve 2,6-Dichlorophenol (1.00 eq.) and N-Iodosuccinimide (2.00 eq.) in methanol.
- Reaction Execution: Stir the mixture at room temperature for 1 hour.
- Solvent Removal: Concentrate the reaction mixture under reduced pressure to remove the methanol.
- Work-up: Redissolve the concentrated residue in ethyl acetate. Wash the organic layer three times with a saturated saline solution.
- Drying: Dry the separated organic layer over anhydrous sodium sulfate.
- Final Concentration: Concentrate the dried organic layer under reduced pressure.
- Purification: Purify the resulting residue by silica gel column chromatography, using 100% petroleum ether as the eluent to afford **2,6-Dichloro-4-iodophenol** as a yellow solid.[2]

Expected Yield: Approximately 59%. [2]

## Synthesis Workflow for 2,6-Dichloro-4-iodophenol

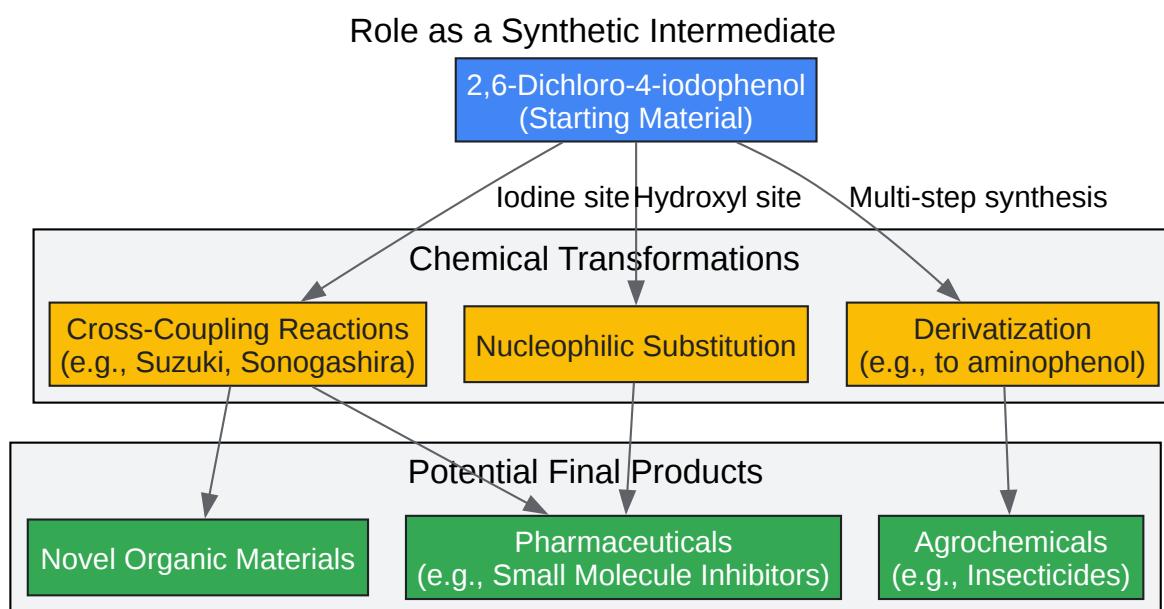
[Click to download full resolution via product page](#)*Synthesis Workflow for **2,6-Dichloro-4-iodophenol***

# Biological Activity and Potential Applications

Direct biological activity for **2,6-Dichloro-4-iodophenol** is not extensively documented in peer-reviewed literature. However, the activities of structurally related compounds provide insight into its potential applications and areas for further research.

## Role as a Synthetic Intermediate

Halogenated phenols are crucial intermediates in the synthesis of agrochemicals and pharmaceuticals.[3][4][5] The functional groups of **2,6-Dichloro-4-iodophenol**—a hydroxyl group and three halogen atoms at different positions—offer versatile reactivity for creating more complex molecules.[4] For instance, the related compound 2,6-dichloro-4-aminophenol serves as a key intermediate in the synthesis of the benzoylurea insecticide, hexaflumuron.[6][7] The iodine atom, in particular, is an excellent leaving group for transition metal-catalyzed cross-coupling reactions, such as Suzuki and Sonogashira couplings, enabling the formation of carbon-carbon bonds.[4][8]



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*Logical Flow of Synthetic Applications*

## Inferred Biological Activity from Analogs

- Enzyme Inhibition: A structurally similar compound, 2,6-dichloro-4-nitrophenol (DCNP), is a potent and selective inhibitor of sulfotransferase (PST) enzymes.[9][10] These enzymes are critical in the metabolism and detoxification of a wide range of xenobiotics and endogenous compounds. DCNP has also been shown to inhibit certain alcohol dehydrogenases (ADHs) and aldehyde dehydrogenases (ALDHs).[9] This suggests that **2,6-Dichloro-4-iodophenol** could be investigated for similar inhibitory activities.
- Antioxidant and Anti-peroxidative Effects: A study on 2,6-diprenyl-4-iodophenol, which shares the 4-iodophenol core, demonstrated potent inhibitory activity against mitochondrial lipid peroxidation, suggesting that the 4-halogen group can enhance such effects.[11]
- Uncoupling of Oxidative Phosphorylation: As a member of the chlorinated phenol class of compounds, it may act as an uncoupler of oxidative phosphorylation, a mechanism that disrupts the formation of ATP in cells.[12]

## Safety and Toxicity Information

**2,6-Dichloro-4-iodophenol** is classified as a hazardous substance. Appropriate safety precautions must be taken during handling, storage, and disposal. The following data is compiled from available Safety Data Sheets (SDS).

Hazard Type	GHS Hazard Statement(s)	Precautionary Statement(s)	Source(s)
Acute Toxicity	H302: Harmful if swallowed.H332: Harmful if inhaled.	P260: Do not breathe dust/fume/gas/mist/vapors/spray.P270: Do not eat, drink or smoke when using this product.P301+P310: IF SWALLOWED: Immediately call a POISON CENTER or doctor.	<a href="#">[1]</a>
Skin Irritation	H315: Causes skin irritation.	P280: Wear protective gloves/protective clothing/eye protection/face protection.P302+P352 : IF ON SKIN: Wash with plenty of soap and water.	<a href="#">[1]</a>
Eye Irritation	H319: Causes serious eye irritation.	P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	<a href="#">[1]</a>
Respiratory Irritation	H335: May cause respiratory irritation.	P271: Use only outdoors or in a well-ventilated area.P304+P340: IF INHALED: Remove person to fresh air and	<a href="#">[1]</a>

keep comfortable for breathing.

#### General

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P403+P233: Store in a well-ventilated place. Keep container tightly closed.P501: Dispose of contents/container to an approved waste disposal plant.

[\[1\]](#)

Note: The toxicological properties of this compound have not been fully investigated. All handling should be performed by trained personnel in a controlled laboratory environment using appropriate personal protective equipment (PPE).

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